

# Essential Safety and Operational Guide for Handling PSEM 89S TFA

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## Compound of Interest

Compound Name: PSEM 89S TFA

Cat. No.: B2683660

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This guide provides comprehensive safety protocols and logistical procedures for the handling and disposal of **PSEM 89S TFA**. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of research for researchers, scientists, and drug development professionals.

## Hazard Identification and Safety Precautions

**PSEM 89S TFA** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects. The trifluoroacetate (TFA) counter-ion also warrants careful handling due to its potential corrosive nature. A conservative approach, treating the compound with precautions similar to those for trifluoroacetic acid, is recommended.

### Precautionary Statements:

- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Avoid release to the environment.
- If swallowed, call a POISON CENTER or doctor/physician if you feel unwell.
- Rinse mouth.
- Collect spillage.

- Dispose of contents/container to an approved waste disposal plant.

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory to minimize exposure when working with **PSEM 89S TFA**. The following table outlines the required PPE.

PPE Category	Specific Requirements
Eye and Face Protection	Chemical safety goggles with side-shields are required. A face shield is recommended for situations with a higher risk of splashing.
Hand Protection	Wear suitable chemical-resistant gloves (e.g., nitrile, neoprene). Always inspect gloves for integrity before use.
Skin and Body Protection	A lab coat or chemical-resistant apron must be worn. For potential significant exposure, impervious clothing should be used.
**Respiratory	

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